

physical properties of 2,2-Difluoropropionic acid (melting point, boiling point)

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Compound of Interest

Compound Name: 2,2-Difluoropropionic acid

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An In-Depth Technical Guide to the Physical Properties of **2,2-Difluoropropionic Acid**

Abstract

This technical guide provides a comprehensive overview of the key physical properties of **2,2-Difluoropropionic acid** (CAS No: 373-96-6), specifically its melting and boiling points. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of values to explore the scientific principles and experimental methodologies required for their accurate determination. We present detailed, field-proven protocols for the capillary-based determination of both melting and boiling points, emphasizing the causality behind experimental choices to ensure data integrity and reproducibility. The guide includes structured data tables, workflow diagrams generated using Graphviz, and a complete list of authoritative references to support the presented information.

Introduction to 2,2-Difluoropropionic Acid

2,2-Difluoropropionic acid is a halogenated carboxylic acid of significant interest in synthetic chemistry and pharmaceutical development. Its unique electronic properties, conferred by the gem-difluoro group alpha to the carboxyl function, make it a valuable building block for creating novel chemical entities with tailored biological activities.

Chemical Identity:

- IUPAC Name: 2,2-difluoropropanoic acid^[1]

- CAS Number: 373-96-6[1][2]
- Molecular Formula: C₃H₄F₂O₂[1]
- Molecular Weight: 110.06 g/mol [1]
- Structure:

The accurate characterization of fundamental physical properties, such as melting and boiling points, is a non-negotiable prerequisite for its effective use. These parameters are critical indicators of purity and are essential for designing and optimizing reaction conditions, purification strategies, and formulation processes.[3]

Core Physical Properties: A Quantitative Summary

The physical state of **2,2-Difluoropropionic acid** is typically a white to pale yellow crystalline powder or fused solid.[1][4] The accepted literature values for its primary thermal properties are summarized below.

Physical Property	Reported Value	Conditions	Source(s)
Melting Point	35 – 47 °C	Atmospheric Pressure	[1][4]
	38 – 45 °C	Atmospheric Pressure	[2][5][6]
Boiling Point	25 – 30 °C	5 mmHg (Reduced Pressure)	[2][5][6][7][8]

It is crucial to note two key aspects of this data:

- **Melting Point Range:** The property is reported as a range, not a sharp point. For a pure crystalline solid, the melting range is narrow (typically < 2 °C).[9] A broad range, as cited in the literature, can suggest the presence of impurities or may reflect variability in experimental technique.
- **Boiling Point Under Vacuum:** The boiling point is specified at a reduced pressure (5 mmHg). This is standard practice for organic compounds that may decompose or oxidize at their

atmospheric boiling point. The reduced pressure lowers the temperature required to achieve boiling, preserving the compound's integrity.

Experimental Determination of Melting Point

Scientific Principle

The melting point is the temperature at which a substance transitions from a solid to a liquid state.^[10] This process requires overcoming the intermolecular forces holding the crystal lattice together.^[11] The presence of even small amounts of soluble impurities disrupts this lattice, typically resulting in two observable phenomena: a depression of the melting point and a broadening of the melting range.^[9] Therefore, the accurate determination of the melting range serves as a reliable, self-validating method for assessing the purity of a crystalline sample.

Methodology: Digital Melting Point Apparatus

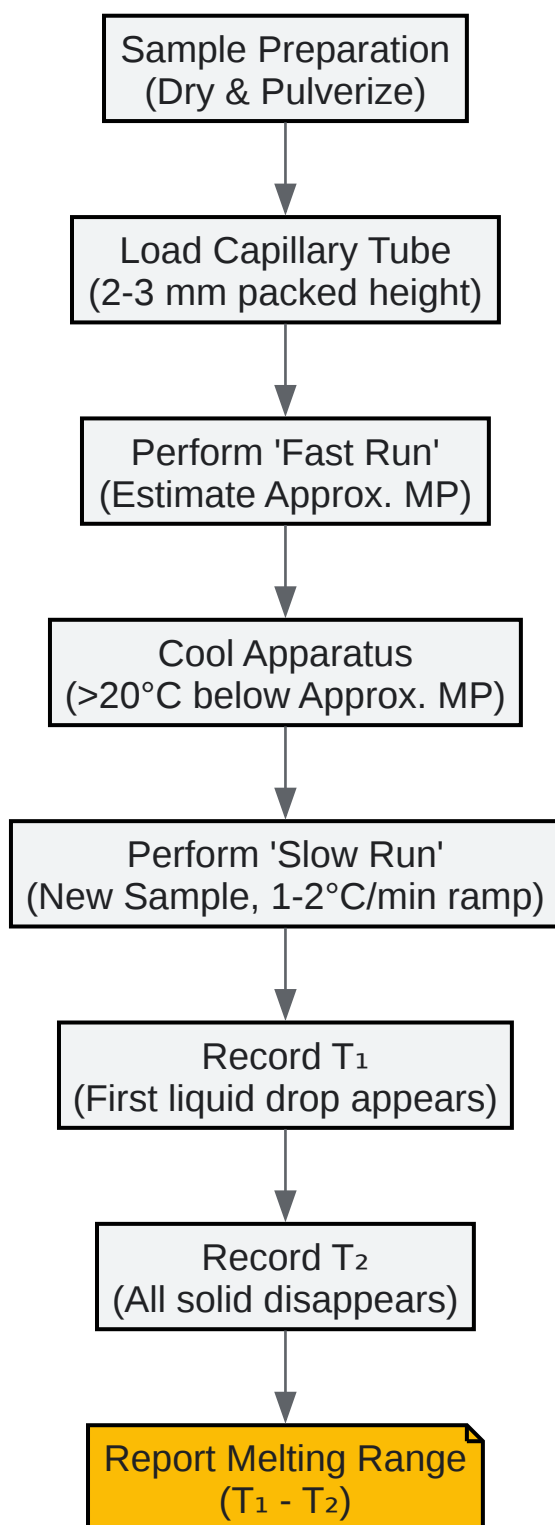
This protocol describes the determination using a modern digital melting point apparatus, which offers superior control and accuracy over traditional oil bath methods.

Protocol Steps:

- Sample Preparation:
 - Ensure the **2,2-Difluoropropionic acid** sample is completely dry, as moisture can act as an impurity.
 - Place a small amount of the sample on a clean, dry watch glass.
 - Using a spatula, crush the sample into a fine, uniform powder to ensure efficient and even packing.^[9]
- Capillary Tube Loading:
 - Take a standard melting point capillary tube (sealed at one end).
 - Press the open end of the tube into the powdered sample until a small amount of material enters the tube.

- Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. Repeat until a packed column of 2-3 mm is achieved.^[9]
- Apparatus Setup and Measurement:
 - Insert the loaded capillary tube into the sample holder of the melting point apparatus.
 - Set a "fast run" heating ramp (e.g., 10-15 °C/min) to quickly determine an approximate melting point. Let the apparatus cool by at least 20 °C below this approximate value.
 - Prepare a fresh sample and insert it into the cooled apparatus.
 - Set the starting temperature to ~20 °C below the approximate melting point found in the fast run.
 - Set the heating ramp rate to a slow value (1-2 °C/min) to ensure thermal equilibrium between the sample, thermometer, and heating block.^[9]
- Data Recording (The Melting Range):
 - Record the temperature (T_1) at which the first drop of liquid becomes visible within the solid matrix.
 - Continue heating and record the temperature (T_2) at which the last crystal of the solid phase melts completely into a clear liquid.
 - The result is reported as the range $T_1 - T_2$.

Workflow and Data Interpretation



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Caption: Workflow for Melting Point Determination.

Trustworthiness: A narrow melting range (e.g., 38-39.5 °C) is indicative of high purity. A broad and depressed range (e.g., 32-38 °C) strongly suggests the presence of impurities. This intrinsic link between the result and sample quality makes the protocol a self-validating system.

Experimental Determination of Boiling Point

Scientific Principle

A liquid boils at the temperature where its vapor pressure equals the surrounding atmospheric pressure.^[12] Many organic compounds, including **2,2-Difluoropropionic acid**, are susceptible to thermal degradation at temperatures required to boil at standard atmospheric pressure (760 mmHg). By reducing the external pressure using a vacuum system, the boiling point is significantly lowered, allowing for distillation and characterization without decomposition. The micro-scale capillary method is an efficient technique for determining the boiling point of a small quantity of liquid.^[13]

Methodology: Micro-scale Capillary Method

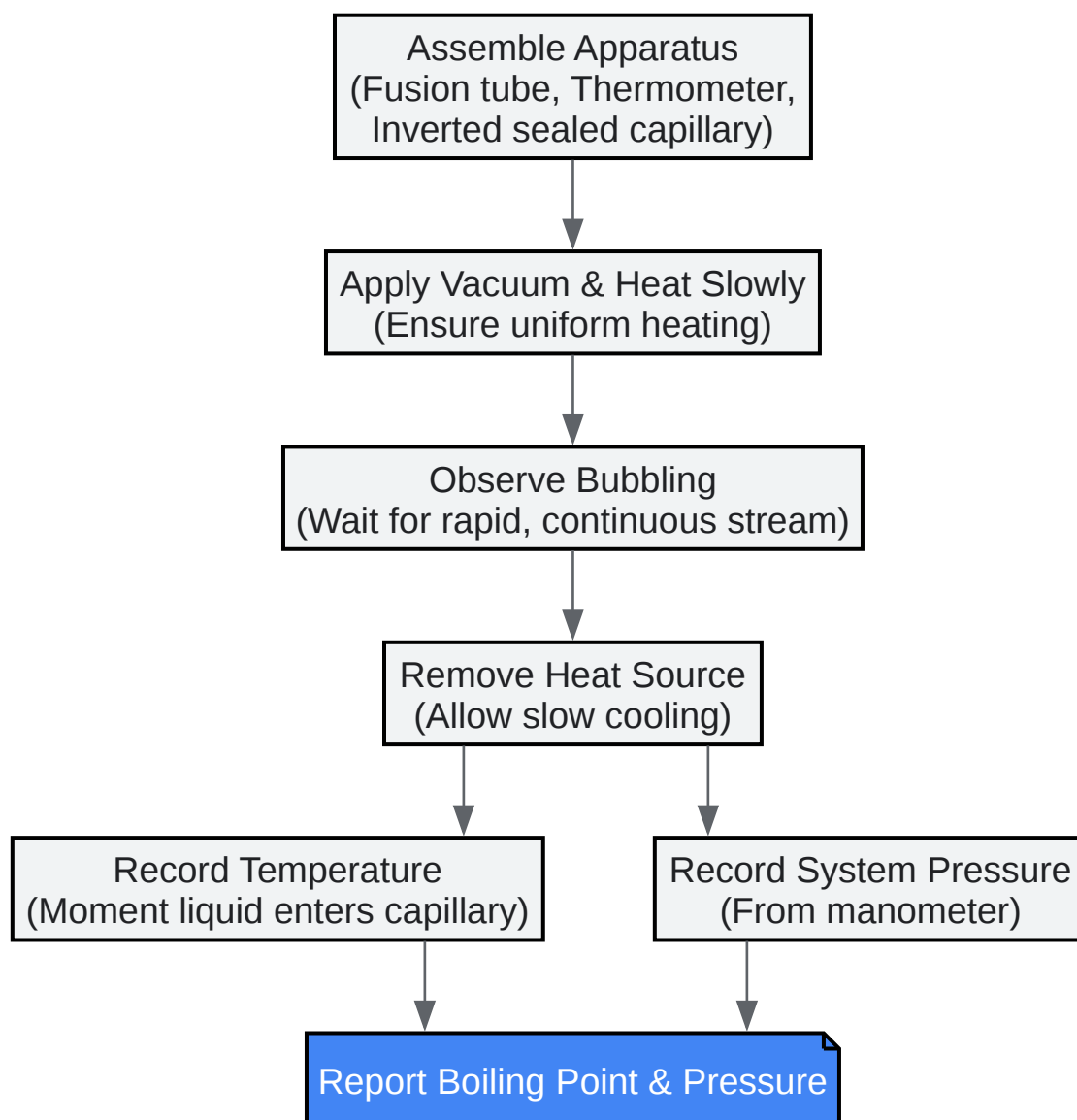
This protocol is ideal for research settings where sample quantities are limited.

Protocol Steps:

- Apparatus Assembly:
 - Attach a small test tube (fusion tube) containing 0.5-1.0 mL of **2,2-Difluoropropionic acid** to a thermometer using a rubber band or wire. Ensure the bottom of the fusion tube is level with the thermometer bulb.
 - Take a melting point capillary tube and seal one end in a flame.
 - Place this capillary tube, sealed end up, inside the fusion tube so it is inverted in the liquid sample.^[14]
- Heating and Observation:
 - Clamp the assembly in a heating apparatus (e.g., an oil bath or aluminum block) and begin heating slowly and with constant stirring to ensure uniform temperature.^[15]

- As the temperature rises, air trapped in the inverted capillary will expand and slowly bubble out.
- As the liquid's boiling point is approached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary. This indicates the vapor pressure of the sample is now exceeding the external pressure.
- Data Recording:
 - Note the temperature when the rapid bubbling is established, then remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow and eventually stop. The exact moment the liquid is drawn back into the capillary tube is the point at which the external pressure equals the sample's vapor pressure.
 - The temperature at which the liquid just begins to enter the capillary is the boiling point of the liquid at the pressure of the system.[\[13\]](#)
 - Crucially, record the pressure of the vacuum system using a manometer. The result is only meaningful when reported with the corresponding pressure (e.g., 28 °C at 5 mmHg).

Workflow and Data Interpretation



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Caption: Workflow for Micro-scale Boiling Point Determination.

Trustworthiness: This method is highly reliable as the physical phenomenon being observed—the equilibrium point between internal vapor pressure and external system pressure—is a direct measure of the boiling point. Consistency across multiple measurements provides a high degree of confidence in the result.

Conclusion

The physical properties of **2,2-Difluoropropionic acid**, specifically its melting point (approx. 35-47 °C) and reduced-pressure boiling point (25-30 °C at 5 mmHg), are foundational data points for its application in scientific research and development. The experimental protocols detailed in this guide provide a robust framework for verifying these properties and assessing sample purity. By understanding the principles behind these methods, researchers can generate accurate, reliable, and reproducible data, ensuring the integrity of their subsequent work.

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